

Acutissimin A: A Technical Guide to a Potent Flavono-Ellagitannin

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Compound of Interest

Compound Name: Acutissimin A

Cat. No.: B1255025

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Abstract: **Acutissimin A** is a complex tannin belonging to the flavono-ellagitannin class, characterized by a unique covalent linkage between an ellagitannin and a flavonoid moiety. First isolated from plants of the *Quercus* genus, its formation is notably observed during the aging of wine in oak barrels. The primary biological significance of **Acutissimin A** lies in its potent activity as a DNA topoisomerase I inhibitor, exhibiting substantially greater in vitro potency than some clinically used anticancer agents. This document provides a comprehensive technical overview of **Acutissimin A**, including its chemical nature, formation, biological mechanism of action, and relevant experimental protocols for its synthesis and evaluation. This guide is intended for researchers, scientists, and professionals in the field of natural product chemistry and drug development.

Core Concepts: Structure and Classification

Acutissimin A is classified as a complex tannin, or more specifically, a flavono-ellagitannin.[1] Its structure arises from the C-C condensation of a C-glycosidic ellagitannin, vescalagin, with a flavan-3-ol, (+)-catechin.[2][3] This linkage creates a large, polyphenolic molecule with a complex stereochemistry.

- Chemical Formula: $C_{56}H_{38}O_{31}$ [4]
- Molar Mass: 1206.9 g/mol [4]

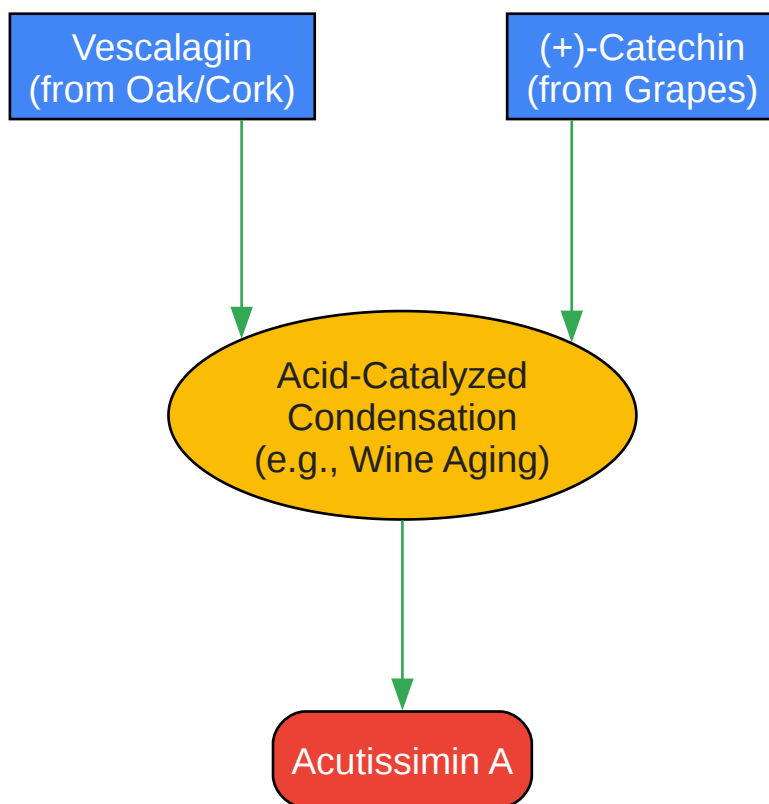
The molecule combines the structural features of both hydrolyzable tannins (the ellagitannin portion, which can be hydrolyzed to yield ellagic acid) and condensed tannins (related to the

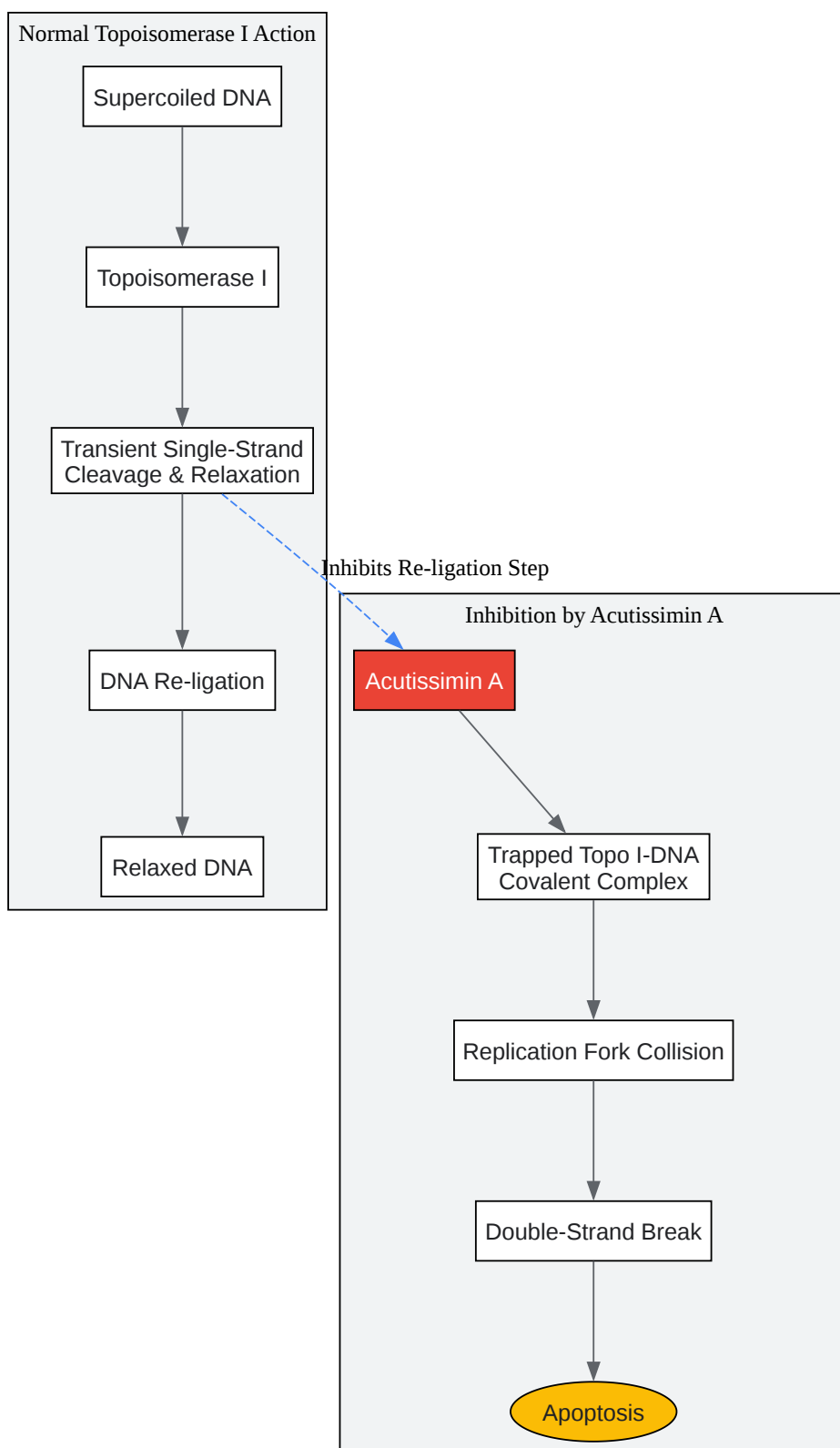
flavonoid portion).[2]

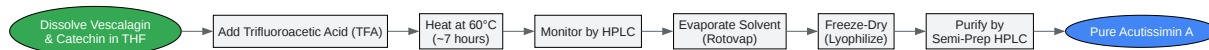
Natural Occurrence and Formation

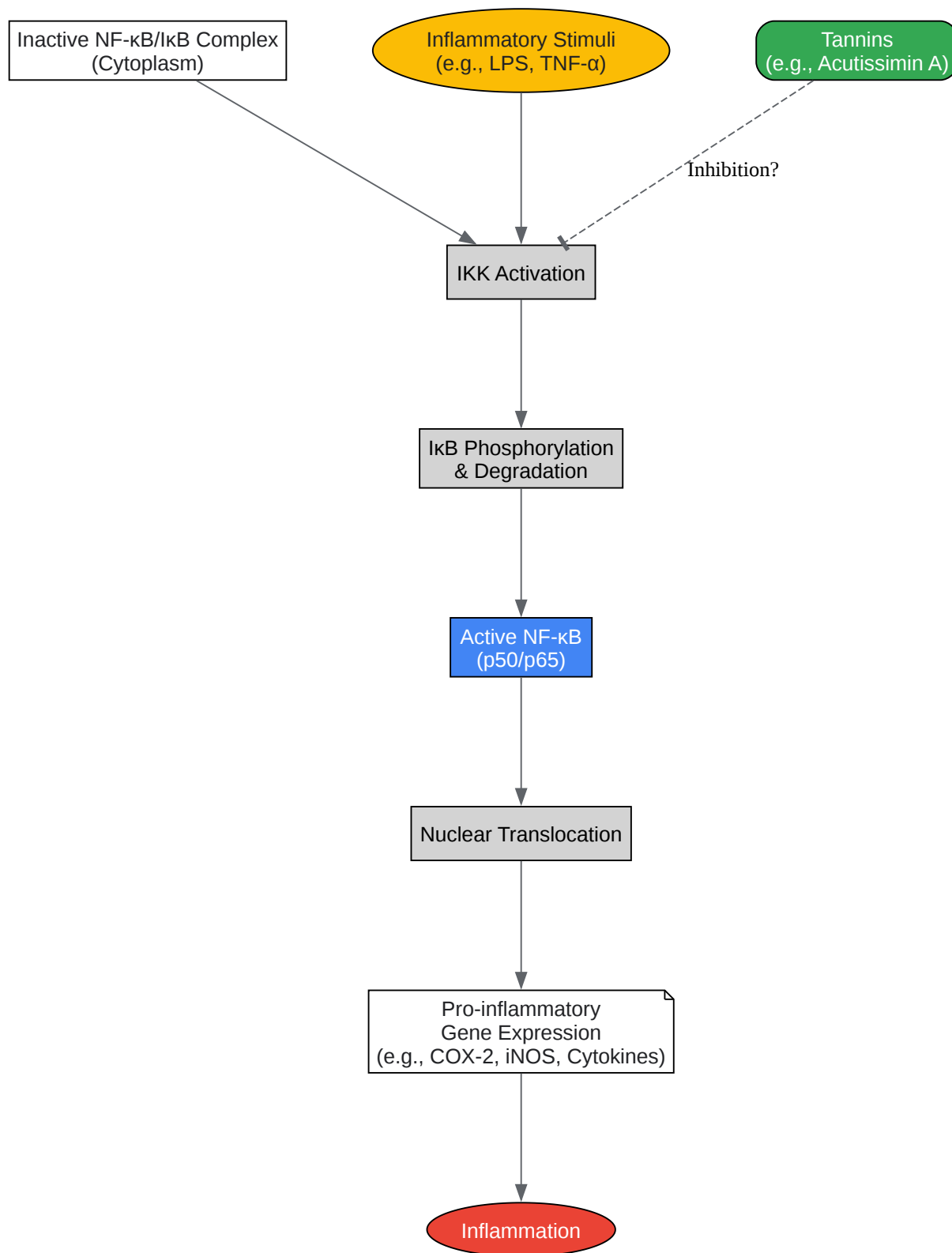
Acutissimin A is not typically found in living plant tissue in high concentrations. Its presence is most famously noted in red wine that has been aged in oak barrels.[5] It has also been identified in the wood of oak species such as *Quercus acutissima*. [6]

The formation of **Acutissimin A** is a result of a non-enzymatic, diastereoselective condensation reaction. In the acidic environment of wine, the oak ellagitannin vescalagin reacts with flavan-3-ols like (+)-catechin, which are naturally present in grapes.[5] This reaction can also occur when wine comes into contact with cork, which also contains ellagitannins.[5]









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